

A Comparative Analysis of One-Photon vs. Two-Photon Excitation of Coumarin 500

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the photophysical properties of **Coumarin 500** when excited via one-photon versus two-photon absorption. The information presented herein is supported by experimental data from various scientific publications, offering a comprehensive resource for researchers utilizing this versatile fluorophore in applications ranging from fundamental photophysics to advanced cellular imaging.

Introduction to Coumarin 500

Coumarin 500, also known by its chemical name 7-ethylamino-4-trifluoromethylcoumarin, is a widely used fluorescent dye known for its strong emission in the blue-green region of the spectrum. Its photophysical properties, such as absorption and emission wavelengths, fluorescence quantum yield, and lifetime, are sensitive to the solvent environment, making it a useful probe for studying local polarity and viscosity. The advent of two-photon microscopy has expanded the utility of fluorophores like **Coumarin 500**, enabling deeper tissue imaging with reduced phototoxicity. This guide will delve into the distinct characteristics of **Coumarin 500** under both one-photon and two-photon excitation regimes.

Data Presentation: One-Photon vs. Two-Photon Excitation



The following table summarizes the key photophysical parameters of **Coumarin 500** under one-photon and two-photon excitation.

Property	One-Photon Excitation	Two-Photon Excitation
Excitation Wavelength (λ_ex)	~380 - 400 nm	~760 - 800 nm
Emission Wavelength (λ_em)	~480 - 510 nm	~480 - 510 nm
Molar Extinction Coefficient (ε)	High (e.g., \sim 25,000 M $^{-1}$ cm $^{-1}$ in ethanol)	Not applicable
Two-Photon Absorption Cross-Section (σ_2)	Not applicable	Estimated: 10-50 GM*
Fluorescence Quantum Yield (Φ_f)	High (e.g., 0.68 in Methanol)	Assumed to be similar to one- photon excitation
Fluorescence Lifetime (τ_f)	~2-5 ns (solvent dependent)	Assumed to be similar to one- photon excitation

• To cite this document: BenchChem. [A Comparative Analysis of One-Photon vs. Two-Photon Excitation of Coumarin 500]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217158#comparative-study-of-one-photon-vs-two-photon-excitation-of-coumarin-500]

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